

An In-depth Technical Guide to the Herbicidal Spectrum of Reglone (Diquat Dibromide)

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Compound of Interest

Compound Name: *Reglone*

Cat. No.: *B022050*

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Audience: Researchers, scientists, and crop protection professionals.

Executive Summary

Reglone®, with the active ingredient diquat dibromide, is a non-selective, fast-acting contact herbicide and desiccant.[1][2][3] It is widely utilized in agriculture for pre-harvest crop desiccation and for the broad-spectrum control of emerged broadleaf weeds and grasses.[1][4][5] Its unique mode of action involves the rapid disruption of photosynthesis, leading to the generation of reactive oxygen species and subsequent cellular membrane damage, causing rapid plant tissue desiccation.[3][4][6] This guide provides a technical overview of **Reglone's** mechanism of action, its herbicidal spectrum, common application rates, and standardized protocols for evaluating its efficacy.

Mechanism of Action

Reglone is classified as a Group 22 (Global Group D/Aus Group L) herbicide.[7][8][9][10] Its mode of action is the inhibition of Photosystem I (PS I) in the chloroplasts of green plant tissue.[3][8][10][11]

The key steps are:

- **Electron Diversion:** In the presence of light, the diquat dication accepts an electron from the Photosystem I complex, specifically from ferredoxin.[3][12]

- **Radical Cation Formation:** This process forms a radical cation.[12]
- **Reactive Oxygen Species (ROS) Generation:** The radical cation rapidly transfers the electron to molecular oxygen (O_2), creating highly destructive superoxide radicals.[3][12] This regenerates the diquat dication, allowing the cycle to repeat continuously.[12]
- **Cellular Damage:** The accumulation of these reactive oxygen species (ROS) overwhelms the plant's antioxidant defenses, leading to lipid peroxidation, destruction of cell membranes and chlorophyll, and rapid water loss.[3][4][6] This results in the characteristic water-soaked appearance of tissues within hours, followed by necrosis and desiccation within one to two days.[13]

Because this process requires light, **Reglone** is inactive in the dark.[3] However, application during periods of low light (like dusk or on cloudy days) can sometimes enhance efficacy by allowing the active ingredient to diffuse more evenly throughout the leaf before the rapid, light-activated cell death reaction begins.[3]

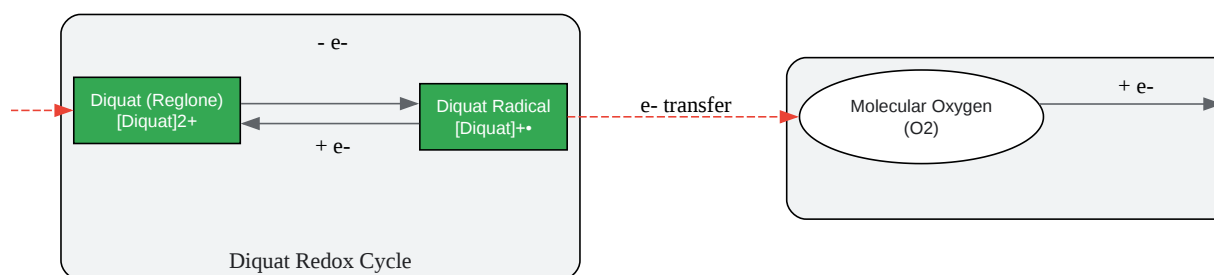


Figure 1: Reglone (Diquat) Mechanism of Action Pathway

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Figure 1: **Reglone** (Diquat) Mechanism of Action Pathway

Herbicidal Spectrum

Reglone is a non-selective herbicide effective against a wide range of emerged annual and perennial broadleaf weeds, grasses, and aquatic vegetation.[4][5][6] Its efficacy is highest on small, actively growing weeds (1-6 inches in height).[11][14]

- Broadleaf Weeds: **Reglone** is particularly effective against broadleaf weeds.[8][9][12]
- Grasses: While it controls seedling grasses, more established grasses may survive or regrow following an application.[13] This is because the growing points of many grass

species are protected from direct contact with the herbicide spray, leading to only a "top-kill" or burndown of the exposed foliage.[\[13\]](#)

- Perennial Weeds: Similar to grasses, **Reglone** provides only top-kill of perennial weeds, and regrowth from the root system is common.[\[13\]](#)[\[15\]](#) For systemic control of established perennials, tank-mixing with a systemic herbicide may be necessary.[\[13\]](#)
- Aquatic Weeds: It is registered for the control of various floating and submerged aquatic weeds, such as Duck Weed, Azolla, and Water Hyacinth.[\[3\]](#)

The following table summarizes the general spectrum of activity.

Plant Type	Genus/Species (Example)	Typical Efficacy	Notes
Annual Broadleaf	Cryptostemma calendula (Capeweed)	Excellent	Highly effective, especially on seedlings.[9][16]
Conyza canadensis (Horseweed)	Good to Excellent	Diquat-resistant biotypes have been identified.[10][11]	
Solanum americanum (Nightshade)	Good to Excellent	Diquat-resistant biotypes have been identified.[10][11]	
Annual Grasses	Eleusine indica (Goosegrass)	Good (seedling stage)	Efficacy decreases on established plants.[11][13]
Digitaria spp. (Crabgrass)	Fair to Good	Often provides top-kill only; regrowth is possible.[13]	
Perennial Weeds	General Perennials	Poor to Fair (Suppression)	Provides burndown of foliage but does not control root systems.[13][15]
Aquatic Weeds	Lemna spp. (Duckweed)	Excellent	Registered for aquatic use.[3]
Salvinia molesta (Salvinia)	Excellent	Registered for aquatic use.[3]	

Agricultural Applications and Use Rates

The primary use of **Reglone** in agriculture is as a pre-harvest desiccant to facilitate timely and efficient harvesting.[1][2][12] It provides rapid and complete dry-down of both the crop and any remaining green weeds.[7][17]

Crop	Purpose	Typical Application Rate (Product/acre)	Pre-Harvest Interval (PHI)
Potatoes	Vine Killing / Desiccation	0.5 - 1.4 L/ac	24 hours to 7 days.[7] [9]
Pulse Crops (Lentils, Peas, Beans)	Pre-harvest Desiccation	1.5 - 2.0 pts/ac	2 to 10 days.[7][11] [14]
Canola / Oilseeds	Pre-harvest Desiccation	2.8 - 4.0 L/ha	4 to 7 days.[9]
Sunflowers	Pre-harvest Desiccation	1.5 - 2.0 pts/ac	7 days.[11]
Non-Crop Areas	General Weed Control	1.0 - 2.0 quarts per 100 gal water	N/A

Note: Rates and PHIs are examples. ALWAYS read and follow the specific product label for directions.

Experimental Protocols for Efficacy Evaluation

Evaluating the herbicidal efficacy of **Reglone** requires robust, standardized protocols. The whole-plant bioassay is a classical and reliable method for confirming resistance and determining efficacy levels.[18][19][20]

Objective: To determine the efficacy of **Reglone** on a target plant species at various doses under controlled greenhouse conditions.

Methodology:

- Seed Collection & Preparation:
 - Collect mature seeds from at least 30 representative plants of the target species.[19]
 - If necessary, break seed dormancy using methods like vernalization (cold stratification) or chemical scarification to ensure uniform germination.[19][21]

- Plant Cultivation:
 - Sow seeds in trays containing a standard potting mix.
 - Once seedlings reach a similar growth stage, transplant them into individual pots.[\[18\]](#)[\[19\]](#)
 - Grow plants in a greenhouse under optimal conditions (temperature, light, water) for the specific species until they reach the target growth stage for application (typically 2-4 true leaves).[\[19\]](#)[\[21\]](#)
- Herbicide Preparation & Application:
 - Prepare a stock solution of a commercial **Reglone** formulation. Always include a non-ionic surfactant as recommended by the product label.[\[8\]](#)[\[11\]](#)
 - Perform serial dilutions to create a range of doses (e.g., 0x, 0.25x, 0.5x, 1x, 2x, 4x of the recommended field rate).
 - Apply the herbicide using a precision bench sprayer calibrated to deliver a consistent volume (e.g., 20 gal/ac or 200 L/ha) to ensure uniform coverage.[\[7\]](#)[\[21\]](#)
- Data Collection & Analysis:
 - Assess plants 3-4 weeks after treatment (WAT).[\[19\]](#)[\[21\]](#)
 - Primary Endpoints:
 - Visual Injury Rating: Score plants on a scale of 0 (no effect) to 100% (complete plant death).
 - Plant Survival: Count the number of surviving plants as a percentage of the total treated.[\[19\]](#)
 - Biomass Reduction: Harvest the above-ground biomass, dry it in an oven, and weigh it. Express the result as a percentage reduction compared to the untreated control.
 - Statistical Analysis: Analyze the dose-response data using regression analysis to calculate the GR₅₀ (dose causing 50% growth reduction) or LD₅₀ (dose causing 50% mortality).

These values provide a quantitative measure of herbicide efficacy and can be used to compare the susceptibility of different plant populations.[20]

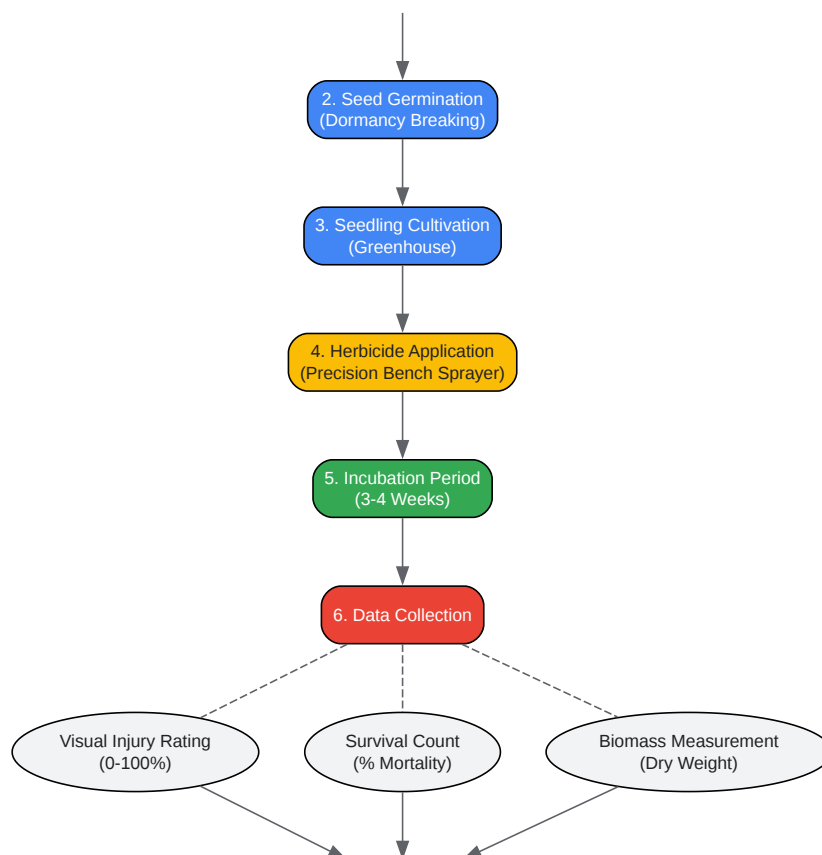


Figure 2: Experimental Workflow for Herbicide Efficacy Bioassay

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